

Application of Iron Molybdate Nanoparticles for Efficient Dye Removal from Aqueous Solutions

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Compound of Interest

Compound Name: Iron;molybdenum

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Introduction:

The discharge of synthetic dyes from various industries into aquatic ecosystems poses a significant environmental threat due to their potential toxicity and persistence. Iron molybdate ($\text{Fe}_2[\text{MoO}_4]_3$) nanoparticles have emerged as a promising and efficient adsorbent for the removal of cationic dyes, such as Methylene Blue (MB) and Rhodamine B (RhB), from wastewater.^{[1][2][3]} These nanoparticles offer a high surface area and favorable surface chemistry for the effective adsorption and photocatalytic degradation of dye molecules. This document provides detailed application notes and experimental protocols for the synthesis of iron molybdate nanoparticles and their utilization in dye removal processes.

Data Presentation

Table 1: Optimal Conditions for Methylene Blue (MB) Removal using $\text{Fe}_2(\text{MoO}_4)_3$ Nanoparticles

Parameter	Optimal Value	Corresponding MB Removal Efficiency (%)	Reference
pH	11	99	[1]
Adsorbent Dose	0.001 g/L	Higher removal amount per unit mass	[1][4]
Initial MB Concentration	≤ 60 ppm	99	[1][2]
Contact Time	120 min	99	[1]
Temperature	Not specified as optimal, but process is endothermic	Spontaneous and favorable adsorption	[1][2]

Table 2: Adsorption Capacity and Kinetic Model for MB Removal

Adsorption Isotherm Model	Maximum Adsorption Capacity (mg/g)	Kinetic Model	Reference
Langmuir	6173	Pseudo-second-order	[1][2][3]

Table 3: Reusability of Fe₂(MoO₄)₃ Nanoparticles for MB Removal

Cycle	Removal Efficiency (%)
1	99
2	>96
3	96

(Data derived from thermal regeneration tests)[1][2]

Table 4: Photocatalytic Degradation of Rhodamine B (RhB)

Catalyst	Dye	Degradation Efficiency (%)	Reference
$\text{Fe}_2(\text{MoO}_4)_3$ nanopowder	Rhodamine B	~97	[1][3]

Experimental Protocols

Protocol 1: Synthesis of Iron Molybdate ($\text{Fe}_2(\text{MoO}_4)_3$) Nanoparticles

This protocol is based on a simple and cost-effective solid-state thermal decomposition method.[1]

Materials:

- Iron(III) nitrate nonahydrate ($\text{Fe}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$)
- Oxalic acid dihydrate ($\text{H}_2\text{C}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$)
- Ammonium molybdate tetrahydrate ($(\text{NH}_4)_6\text{Mo}_7\text{O}_{24} \cdot 4\text{H}_2\text{O}$)
- Mortar and pestle
- Hot plate
- Crucible

Procedure:

- In a mortar, thoroughly mix iron(III) nitrate, oxalic acid, and ammonium molybdate in a molar ratio of 2:10:0.43.
- Grind the mixture using a pestle to obtain a homogeneous fine powder.
- Transfer the powdered mixture to a crucible.
- Heat the crucible on a hot plate at 160 °C. The thermal breakdown of the iron-molybdenum complex will result in the formation of iron molybdate nanoparticles.[1]

- Allow the product to cool to room temperature.
- The resulting $\text{Fe}_2(\text{MoO}_4)_3$ nanopowder is ready for characterization and use in dye removal experiments.

Protocol 2: Methylene Blue (MB) Removal from Aqueous Solution

This protocol outlines the batch adsorption experiment to determine the efficiency of $\text{Fe}_2(\text{MoO}_4)_3$ nanoparticles for MB removal.

Materials:

- Synthesized $\text{Fe}_2(\text{MoO}_4)_3$ nanoparticles
- Methylene Blue (MB) stock solution
- Deionized water
- pH meter
- Hydrochloric acid (HCl) and Sodium hydroxide (NaOH) solutions for pH adjustment
- Orbital shaker
- Centrifuge
- UV-Vis spectrophotometer

Procedure:

- Preparation of MB solutions: Prepare a series of MB solutions of known concentrations (e.g., 50-80 ppm) by diluting the stock solution with deionized water.
- Adsorption experiment:
 - Take a fixed volume of the MB solution (e.g., 50 mL) in a series of flasks.
 - Adjust the pH of the solutions to the desired value (e.g., 3, 5, 7, 9, 11) using HCl or NaOH.

- Add a specific amount of $\text{Fe}_2(\text{MoO}_4)_3$ nanoparticles (e.g., 0.001 g to 0.05 g/L) to each flask.^{[1][4]}
- Place the flasks on an orbital shaker and agitate at a constant speed for a predetermined time (e.g., 30-120 minutes) at room temperature.
- Sample analysis:
 - After the desired contact time, centrifuge the samples to separate the nanoparticles.
 - Measure the absorbance of the supernatant at the maximum wavelength of MB (around 664 nm) using a UV-Vis spectrophotometer.
 - Determine the final concentration of MB using a pre-calibrated standard curve.
- Calculation of removal efficiency:
 - Calculate the percentage of MB removal using the following equation: Removal Efficiency (%) = $((C_0 - C_e) / C_0) * 100$ Where C_0 is the initial MB concentration and C_e is the equilibrium MB concentration.
- Parameter optimization: Repeat the experiment by varying one parameter at a time (pH, adsorbent dose, initial dye concentration, and contact time) to determine the optimal conditions for MB removal.

Protocol 3: Regeneration of $\text{Fe}_2(\text{MoO}_4)_3$ Nanoparticles

This protocol describes the thermal regeneration of the used nanoparticles for reusability.

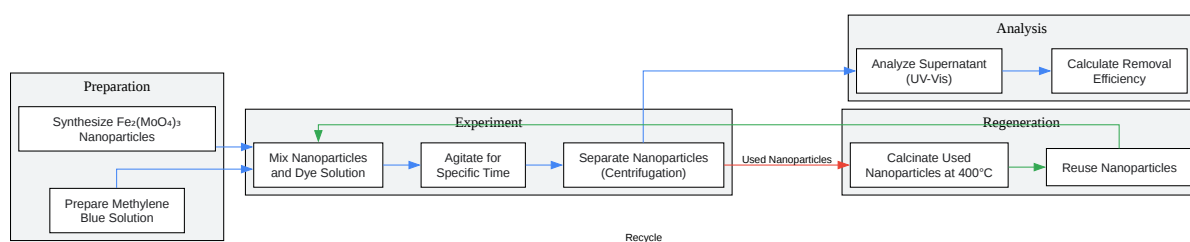
Materials:

- Used $\text{Fe}_2(\text{MoO}_4)_3$ nanoparticles from the dye removal experiment
- Furnace

Procedure:

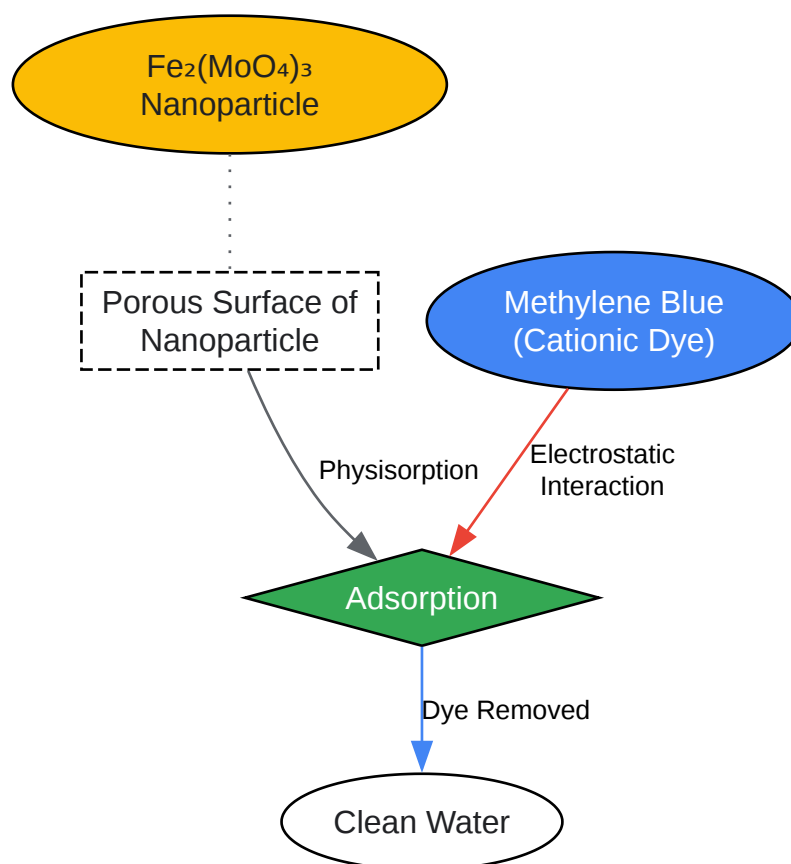
- After the adsorption experiment, separate the $\text{Fe}_2(\text{MoO}_4)_3$ nanoparticles from the solution by centrifugation.
- Wash the nanoparticles with deionized water to remove any loosely bound dye molecules.
- Dry the nanoparticles in an oven.
- Calcinate the dried nanoparticles in a furnace at 400 °C in an air atmosphere.[1]
- The regenerated $\text{Fe}_2(\text{MoO}_4)_3$ nanoparticles can be used for subsequent cycles of dye removal.

Visualizations



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Caption: Experimental workflow for dye removal using iron molybdate nanoparticles.



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Caption: Proposed mechanism of Methylene Blue removal by iron molybdate nanoparticles.

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